

The Role of Pam3CSK4 in Innate Immunity Studies: A Technical Guide

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Compound of Interest

Compound Name: Pam3CSK4 TFA

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This guide provides an in-depth overview of Pam3CSK4, a synthetic lipopeptide, and its critical role in the study of innate immunity. We will explore its mechanism of action, detail its use in experimental settings, and provide the necessary protocols and data to effectively integrate this tool into your research.

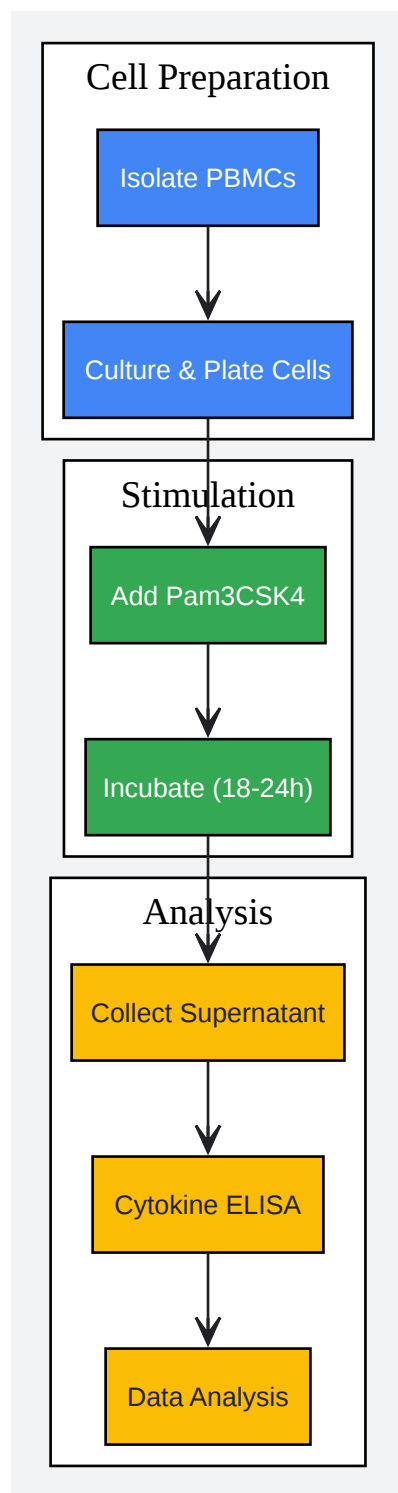
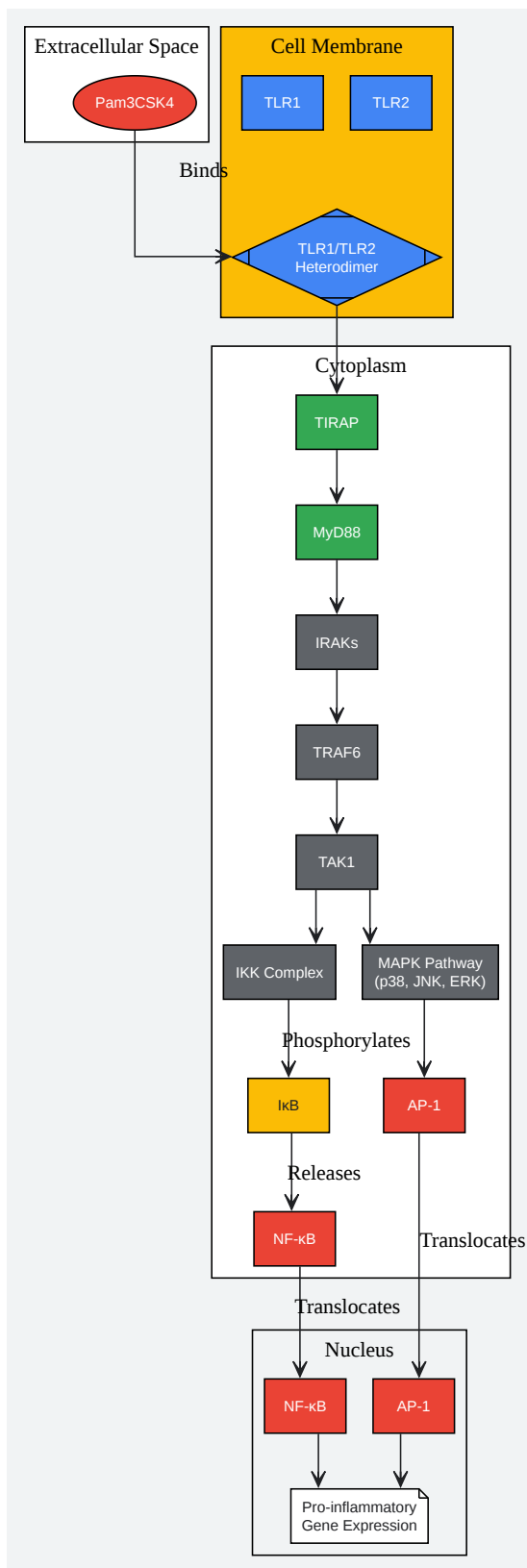
Introduction to Pam3CSK4

Pam3CSK4 (Pamitoyl-3-Cysteine-Serine-Lysine-4) is a synthetic triacylated lipopeptide that mimics the acylated amino terminus of bacterial lipoproteins. It is a potent and specific agonist for the Toll-like receptor 2 (TLR2) and TLR1 heterodimer (TLR2/1). By activating this receptor complex, Pam3CSK4 triggers a signaling cascade that results in the activation of the innate immune system, making it an invaluable tool for studying immune responses, inflammation, and host-pathogen interactions. Its trifluoroacetic acid (TFA) salt form is often used for its stability and solubility in experimental settings.

Mechanism of Action: TLR2/1 Signaling Pathway

Pam3CSK4's biological activity is mediated through its binding to the TLR2/1 complex on the surface of various immune cells, including macrophages, dendritic cells, and neutrophils. This binding event initiates a downstream signaling cascade involving adaptor proteins like MyD88 and TIRAP, leading to the activation of key transcription factors such as NF- κ B and AP-1.

These transcription factors then drive the expression of a wide array of pro-inflammatory cytokines, chemokines, and other immune mediators.



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